Technical Guide: O-Substituted Hydroxylamine Derivatives in Medicinal Chemistry[1]

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Compound of Interest

Compound Name:	*O-(1-(4-Methoxy-3-methylphenyl)ethyl)hydroxylamine*
Cat. No.:	*B11754525*

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Introduction: The "Alpha" Advantage

O-substituted hydroxylamines (alkoxyamines,

) represent a distinct chemotype in medicinal chemistry, bridging the gap between stable ethers and reactive amines. Unlike their carbon analogs (

), these compounds possess unique electronic properties governed by the Alpha Effect—the enhanced nucleophilicity of an atom due to the presence of an adjacent atom with lone pair electrons [1].[1]

For the drug developer, this moiety offers three strategic advantages:

- Bioisosterism: The oxygen atom reduces basicity (pKa ~4-5 vs. ~10 for amines) while acting as a hydrogen bond acceptor, altering logD and membrane permeability.
- Bioconjugation Utility: The enhanced nucleophilicity allows for chemoselective ligation with ketones/aldehydes to form oximes under physiological conditions, a cornerstone of Antibody-Drug Conjugate (ADC) synthesis [2].

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- Chemical Reactivity: They serve as precursors for N-O bond-containing pharmacophores (e.g., hydroxamic acids) and as electrophilic amination reagents in late-stage functionalization.

Structural & Electronic Properties[3]

Understanding the physicochemical profile of the

bond is prerequisite to its deployment in drug design.

The Alpha Effect & Nucleophilicity

The repulsion between the lone pairs on the nitrogen and the adjacent oxygen raises the energy of the Highest Occupied Molecular Orbital (HOMO).[2] This ground-state destabilization makes the amine nitrogen significantly more nucleophilic than its pKa would suggest.

Property	Primary Amine ( )	O-Substituted Hydroxylamine ( )	Impact on Med Chem
pKa (Conjugate Acid)	~10.5	~4.6 (e.g.,)	Reduced lysosomal trapping; improved solubility at neutral pH.
Nucleophilicity	Moderate	High (Alpha Effect)	Rapid reaction with electrophiles (e.g., carbonyls) at low pH.
Bond Dissociation (BDE)	C-N: ~73 kcal/mol	N-O: ~57 kcal/mol	Metabolic liability (reductive cleavage); potential radical scavenger.
H-Bonding	Donor/Acceptor	Donor/Dual Acceptor	Altered receptor binding kinetics.

Conformational Bias

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The N-O bond possesses a rotational barrier (gauche effect) that prefers conformations where lone pairs are minimized in overlap. This restricts the conformational space compared to the C-N bond, potentially locking the pharmacophore into a bioactive conformation.

Synthetic Strategies

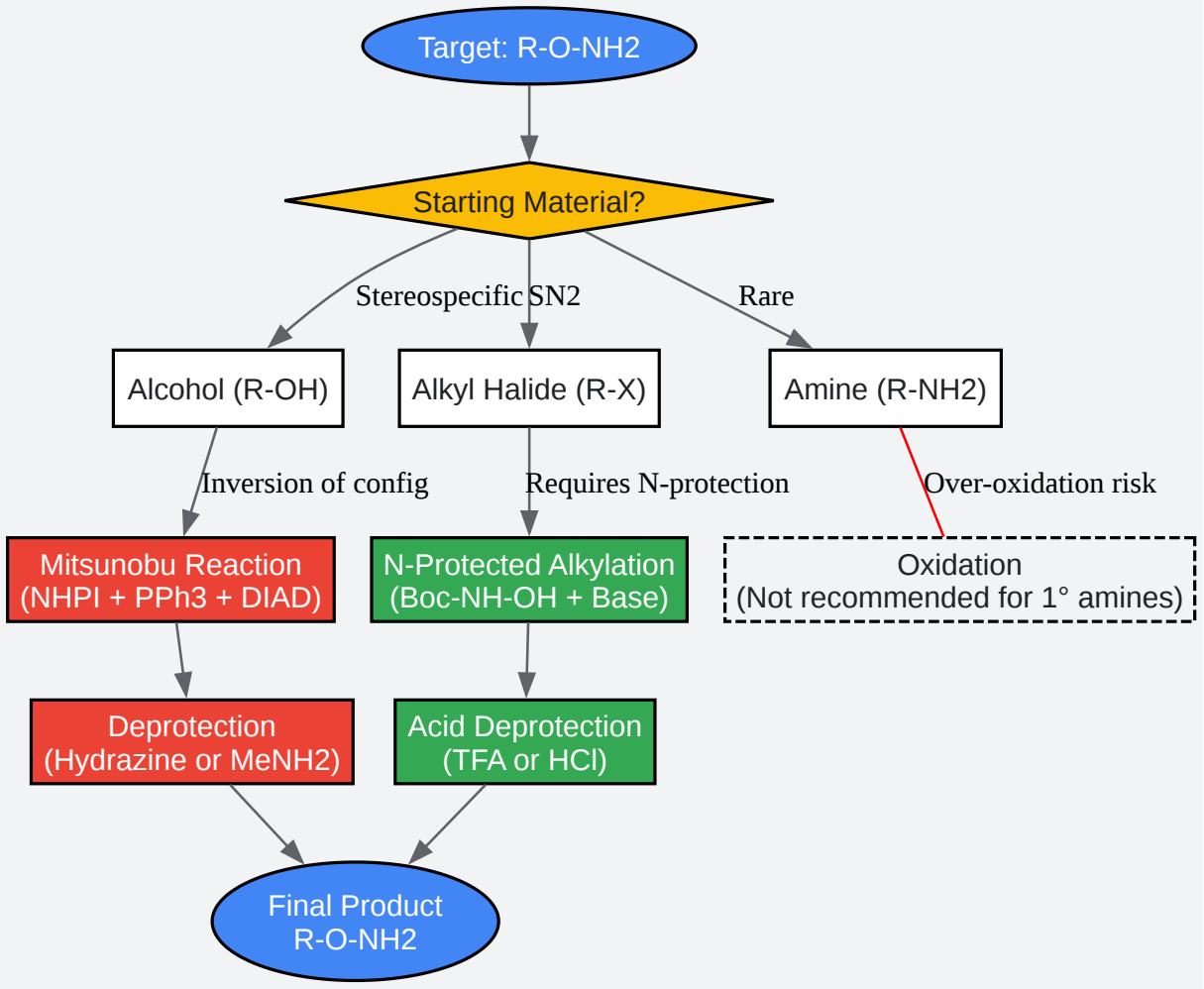
Synthesizing O-substituted hydroxylamines requires bypassing the inherent ambident nucleophilicity of hydroxylamine (

), which prefers N-alkylation over O-alkylation.

Decision Matrix: Synthetic Route Selection

The choice of synthesis depends on the starting material (Alcohol vs. Alkyl Halide vs. Amine).

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Caption: Decision tree for the synthesis of O-substituted hydroxylamines. Blue nodes indicate start/end states; Red/Green indicate primary synthetic pathways.

The Mitsunobu Protocol (Gold Standard)

For converting alcohols to alkoxyamines with stereochemical inversion, the Mitsunobu reaction using N-Hydroxyphthalimide (NHPI) is the industry standard [3].

- Mechanism: The alcohol is activated by the betaine formed from Triphenylphosphine (

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) and Diisopropyl azodicarboxylate (DIAD). NHPI acts as the nucleophile (pKa ~6-7), attacking the activated carbon.

- Advantage: Completely avoids N-alkylation; tolerates sensitive functional groups.

Electrophilic Amination

To introduce the

group directly onto an anion (e.g., Grignard or enolate), electrophilic aminating reagents like O-Benzoyl hydroxylamine or O-(Diphenylphosphinyl)hydroxylamine are utilized [4]. This reverses the polarity (umpolung), making the nitrogen electrophilic.

Medicinal Chemistry Applications

Case Study: Oxime Ethers in CNS Drugs

The most prominent application of the O-substituted hydroxylamine motif is in the form of Oxime Ethers (

).

- Drug:Fluvoxamine (SSRI).
- Role: The oxime ether linkage provides a rigid spacer that positions the amino group for serotonin transporter binding while resisting rapid oxidative metabolism compared to a flexible alkyl chain.
- Metabolic Insight: The

  bond is significantly more stable to hydrolysis than the hydrazone (

) linkage, a critical factor in its oral bioavailability.

Antibody-Drug Conjugates (ADCs)

Bioconjugation often relies on the reaction between an engineered ketone on an antibody (or linker) and an alkoxyamine payload.

- Chemistry: Oxime Ligation.

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- Kinetics: The reaction proceeds at pH 4-6. The alpha effect ensures the alkoxyamine competes effectively against water and other biological nucleophiles.
- Stability: Oximes are hydrolytically stable at physiological pH (7.4) but can be designed to cleave in the acidic environment of the lysosome (pH 5.0) if an acid-labile linker is used.

Metabolism & Toxicology: The N-O Liability

The

bond is the structural weak point.

- Reductive Cleavage: The primary metabolic pathway is reduction to the corresponding amine and alcohol, catalyzed by NADH-dependent reductases or mitochondrial systems [5].
- Toxicology: Simple hydroxylamines can be mutagenic (Ames positive) due to DNA alkylation potential or radical generation. However, O-substitution generally mitigates this risk compared to N-substituted or free hydroxylamines.
- Optimization: Steric bulk around the oxygen (e.g., O-tert-butyl or O-aryl) can retard reductive metabolism.

Experimental Protocols

Protocol A: Synthesis of O-Benzylhydroxylamine (Mitsunobu Route)

A self-validating protocol for converting Benzyl Alcohol to O-Benzylhydroxylamine.

Reagents:

- Benzyl alcohol (1.0 equiv)
- N-Hydroxyphthalimide (NHPI) (1.1 equiv)
- Triphenylphosphine (

) (1.1 equiv)

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- Diisopropyl azodicarboxylate (DIAD) (1.1 equiv)
- Hydrazine hydrate (

) (3.0 equiv)
- Solvent: Dry THF.

Step 1: Coupling (N-Alkoxyphthalimide formation)

- Dissolve Benzyl alcohol, NHPI, and

  in dry THF (0.2 M) under

  .
- Cool to 0°C.
- Add DIAD dropwise over 15 minutes. Control Point: Solution should turn yellow/orange but fade.
- Stir at RT for 12 hours.
- Validation: TLC (Hexane/EtOAc 3:1). The UV-active alcohol spot should disappear, replaced by a new, less polar spot (Phthalimide intermediate).

Step 2: Deprotection (Hydrazinolysis)

- Concentrate the reaction mixture. Redissolve in Ethanol.
- Add Hydrazine hydrate. Reflux for 2 hours.
- Validation: A heavy white precipitate (Phthalhydrazide) will form. This confirms successful deprotection.
- Cool, filter off the white solid.
- Concentrate filtrate. Acidify with 1M HCl to form the hydrochloride salt (

).

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- Wash with Ether (removes

  ), then basify aqueous layer and extract with DCM.

Protocol B: Oxime Ligation (Bioconjugation Model)

Standard assay for testing alkoxyamine reactivity.

- Dissolve Ketone substrate (1.0 equiv) and O-substituted hydroxylamine (1.2 equiv) in Methanol/Water (9:1).
- Adjust pH to ~4.5 using Acetate buffer (catalyst).
- Monitor by LC-MS.
- Mechanism Check: At neutral pH, the reaction is slow (rate-limiting protonation of carbinolamine). At pH < 3, the amine is protonated and non-nucleophilic. pH 4.5 is the "Goldilocks" zone driven by the Alpha Effect.

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